

Application Note & Experimental Protocol: Synthesis of 4-Amino-5-nitro-2-pyridinol

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Compound of Interest

Compound Name: 4-Amino-5-nitro-2-pyridinol

CAS No.: 99479-77-3

Cat. No.: B1282809

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Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **4-Amino-5-nitro-2-pyridinol**, a valuable heterocyclic compound. Pyridine derivatives containing both amino and nitro groups are significant synthons in medicinal chemistry and materials science, serving as precursors for a range of bioactive molecules and functional materials[1][2]. The protocol herein details a robust method for the regioselective nitration of 4-Amino-2-pyridinol. Emphasis is placed on the causal reasoning behind critical process parameters, rigorous safety protocols required for handling nitrating agents, and detailed procedures for product isolation, purification, and characterization. This guide is intended for researchers and professionals in organic synthesis and drug development.

Introduction: The Synthetic Rationale

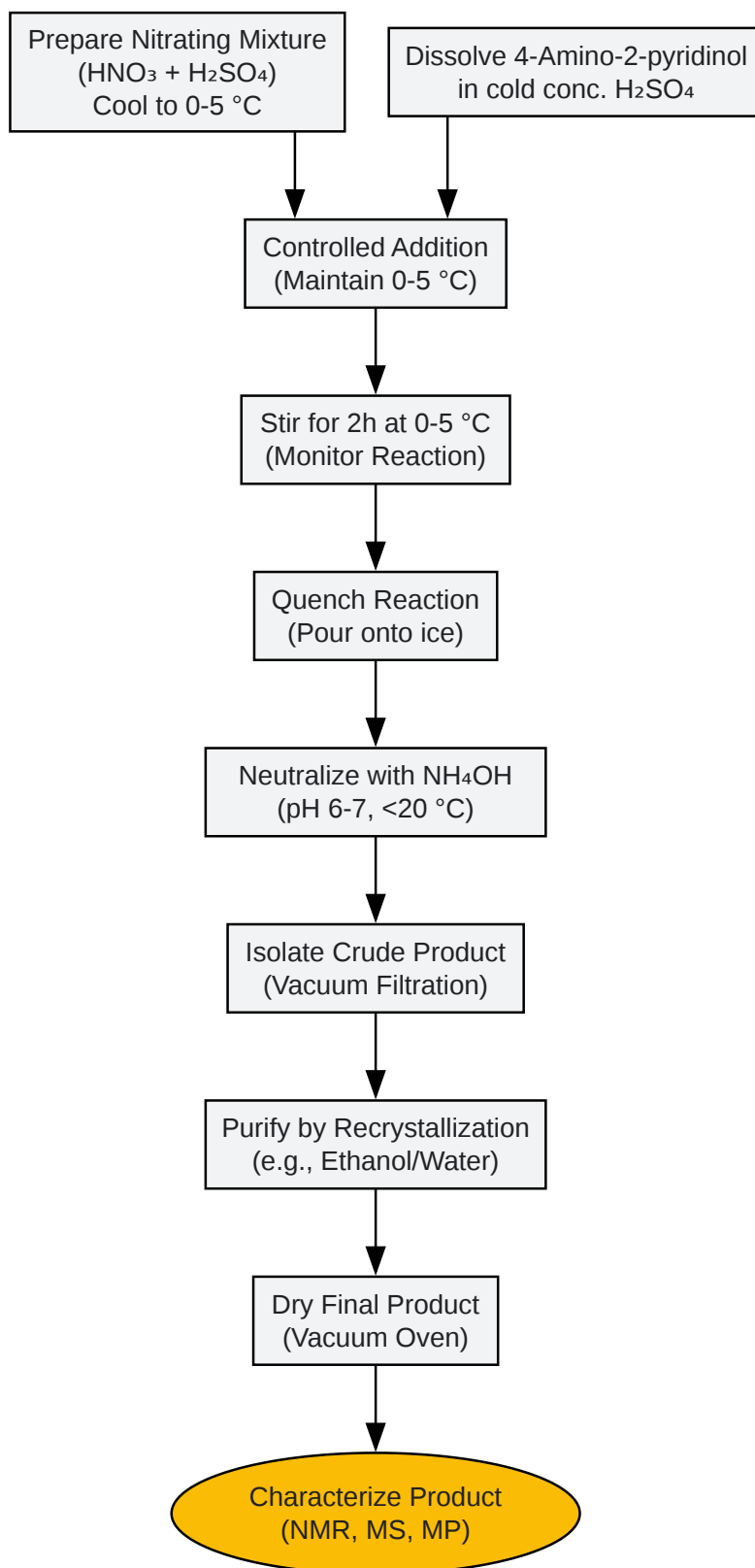
The synthesis of **4-Amino-5-nitro-2-pyridinol** involves the electrophilic aromatic substitution on a pyridine ring. The starting material, 4-Amino-2-pyridinol, possesses two activating groups: an amino (-NH₂) group and a hydroxyl (-OH) group (which exists in tautomeric equilibrium with the pyridone form). Both are ortho-, para-directing. The nitration is directed to the C5 position,

which is ortho to the powerful activating amino group at C4 and meta to the hydroxyl/oxo group at C2.

The key challenge in this synthesis is controlling the reaction's exothermicity and preventing unwanted side reactions or the formation of di-nitro products. This is achieved through the use of a mixed acid (sulfuric and nitric acid) nitrating system and strict temperature control. Sulfuric acid serves a dual purpose: it acts as a solvent and protonates nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), the active nitrating species.

Reaction Scheme and Mechanism

The overall transformation is the nitration of 4-Amino-2-pyridinol at the C5 position.



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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
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